

Solubility of Fmoc-Phe(4-Br)-OH in DMF: A Technical Guide

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Compound of Interest

Compound Name: Fmoc-Phe(4-Br)-OH

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This technical guide provides an in-depth analysis of the solubility of N- α -Fmoc-p-bromo-L-phenylalanine (**Fmoc-Phe(4-Br)-OH**) in N,N-Dimethylformamide (DMF), a critical parameter for its application in solid-phase peptide synthesis (SPPS) and other synthetic methodologies. While specific quantitative solubility data at saturation is not readily available in public literature, this guide consolidates qualitative information, provides a minimum solubility value derived from analytical data, and presents a detailed protocol for its empirical determination.

Understanding the Importance of Solubility in Peptide Synthesis

The solubility of Fmoc-protected amino acids in solvents like DMF is a cornerstone of efficient solid-phase peptide synthesis.[1][2] Adequate solubility ensures that the amino acid is fully available for the coupling reaction, leading to higher yields and purity of the final peptide.[1] Conversely, poor solubility can result in incomplete reactions, leading to the formation of truncated or deletion peptide sequences, which complicates purification and reduces the overall efficiency of the synthesis.[3] DMF is a widely used solvent in SPPS due to its excellent solvating properties for both the resin and the protected amino acids.[4]

Solubility Data for Fmoc-Phe(4-Br)-OH in DMF

Direct quantitative measurements of the maximum solubility of **Fmoc-Phe(4-Br)-OH** in DMF are not extensively reported. However, qualitative descriptions and data from product specifications provide valuable insights. Fmoc-protected amino acids are generally characterized as having good to excellent solubility in DMF.[\[1\]](#)[\[3\]](#)

Analysis of technical datasheets for **Fmoc-Phe(4-Br)-OH** reveals a practical indication of its solubility. The standard measurement of its optical rotation is performed at a concentration of $c=1$ in DMF, which signifies that 1 gram of the compound is dissolved in 100 mL of DMF.[\[5\]](#) This establishes a baseline for its solubility under standard laboratory conditions.

Parameter	Value/Description	Source
Qualitative Solubility	Good to Excellent	[1] [3]
Minimum Solubility	≥ 1 g / 100 mL	[5]
CAS Number	198561-04-5	[5] [6]
Molecular Formula	C ₂₄ H ₂₀ BrNO ₄	[5] [6]
Molecular Weight	466.3 g/mol	[5]

Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **Fmoc-Phe(4-Br)-OH** in DMF at a specific temperature, the following gravimetric method can be employed. This protocol is a standard procedure for determining the solubility of a solid in a liquid.[\[7\]](#)

Materials and Equipment:

- **Fmoc-Phe(4-Br)-OH** (solid)
- Anhydrous DMF
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Constant temperature bath or shaker with temperature control

- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with a compatible membrane, such as PTFE)
- Oven for drying

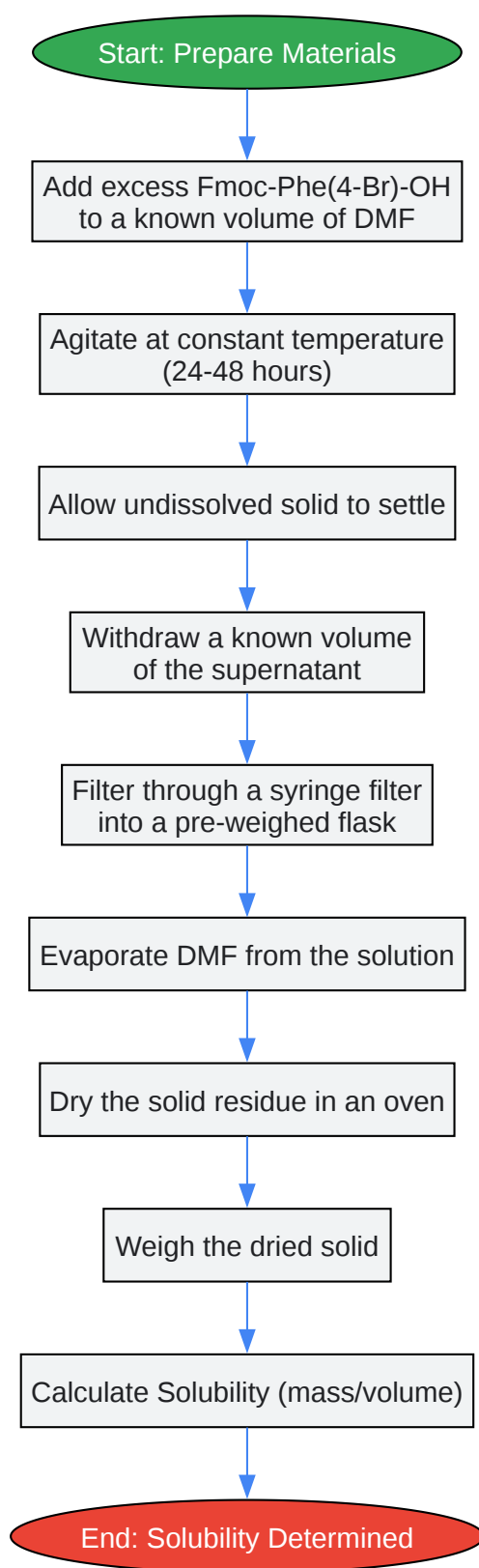
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Fmoc-Phe(4-Br)-OH** to a vial containing a known volume of DMF (e.g., 5 mL). An excess is necessary to ensure that a saturated solution is formed.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath or a shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for a few hours to let the undissolved solid settle.
 - Carefully draw a known volume of the supernatant (the clear saturated solution) using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed, dry volumetric flask. This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Record the exact volume of the filtered saturated solution.

- Gently evaporate the DMF from the volumetric flask. This can be achieved using a rotary evaporator or by placing the flask in a vacuum oven at a moderate temperature.
- Once all the solvent has been removed, place the flask in an oven at a temperature below the melting point of **Fmoc-Phe(4-Br)-OH** (typically around 204-210 °C) to ensure all residual solvent is removed.^[5]
- Allow the flask to cool to room temperature in a desiccator and then weigh it on the analytical balance.
- The mass of the dissolved **Fmoc-Phe(4-Br)-OH** is the final mass of the flask minus its initial pre-weighed mass.
- Calculation of Solubility:
 - $\text{Solubility (g/L)} = \text{Mass of dissolved Fmoc-Phe(4-Br)-OH (g)} / \text{Volume of the filtered solution (L)}$
 - Solubility can also be expressed in other units, such as mg/mL or mol/L, by applying the appropriate conversions.

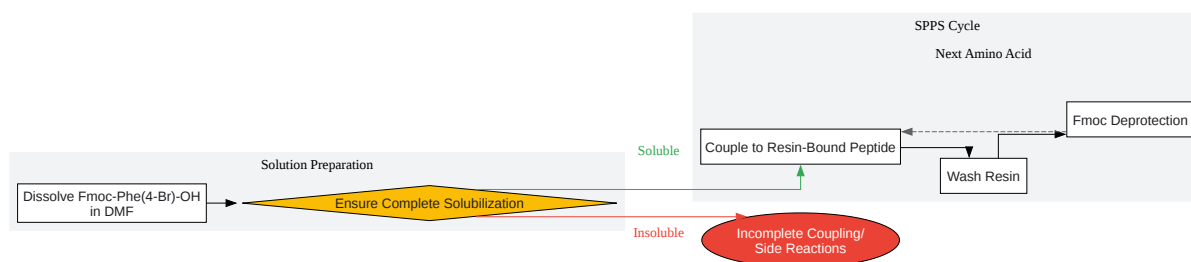
Visualizing Experimental and Conceptual Workflows

To further clarify the procedures and concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Experimental workflow for determining the solubility of **Fmoc-Phe(4-Br)-OH** in DMF.



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Caption: The critical role of solubility in the Solid-Phase Peptide Synthesis (SPPS) workflow.

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